

An In-Depth Technical Guide to Trivinylmethoxysilane: Structure, Properties, and Applications

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Compound of Interest

Compound Name: *Trivinylmethoxysilane*

CAS No.: *193828-96-5*

Cat. No.: *B060962*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Trivinylmethoxysilane (TVMS) is a versatile organosilicon compound characterized by the presence of three reactive vinyl groups and a hydrolyzable methoxy group attached to a central silicon atom. This unique combination of functionalities makes it a valuable crosslinking and coupling agent in a wide array of applications, particularly in polymer and materials science. Its ability to form stable covalent bonds with both organic polymers and inorganic substrates allows for the creation of hybrid materials with enhanced mechanical, thermal, and adhesive properties. This technical guide provides a comprehensive overview of the chemical structure, properties, synthesis, and key applications of **trivinylmethoxysilane**, offering insights for researchers and professionals working in materials development and related fields.

Chemical Structure and Properties

Trivinylmethoxysilane is a clear, colorless liquid with the chemical formula $C_7H_{12}OSi$ and a molecular weight of 140.26 g/mol ^[1]. The central silicon atom is bonded to three vinyl ($-CH=CH_2$) groups and one methoxy ($-OCH_3$) group, resulting in a tetrahedral geometry.

Molecular Structure

Computational modeling and spectroscopic analyses are essential to fully elucidate the three-dimensional structure of **trivinylmethoxysilane**, including its precise bond lengths and angles. Due to the rotational freedom around the Si-C and Si-O bonds, the molecule can adopt various conformations. Theoretical studies are instrumental in determining the most stable geometric arrangement.

Diagram: Molecular Structure of **Trivinylmethoxysilane**

A 2D representation of the **trivinylmethoxysilane** molecule.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **trivinylmethoxysilane** is presented in the table below.

Property	Value
CAS Number	193828-96-5 ^[1]
Molecular Formula	$C_7H_{12}OSi$ ^[1]
Molecular Weight	140.26 g/mol ^[1]
Boiling Point	131-133 °C ^[1]
Density	~0.818 g/cm ³ ^[1]
Refractive Index	1.4400 ^[1]
Flash Point	26 °C ^[1]
Hydrolytic Sensitivity	Reacts slowly with moisture/water ^[1]

Synthesis of Trivinylmethoxysilane

The synthesis of **trivinylmethoxysilane** can be achieved through a Grignard reaction, a versatile method for forming carbon-silicon bonds. This typically involves the reaction of a vinyl Grignard reagent, such as vinylmagnesium bromide, with a suitable silicon-containing precursor.

Experimental Protocol: Synthesis via Grignard Reaction

Materials:

- Magnesium turnings
- Vinyl bromide
- Anhydrous tetrahydrofuran (THF)
- Trichloromethoxysilane
- Iodine (as an initiator)
- Anhydrous diethyl ether
- Saturated ammonium chloride solution

Procedure:

- Preparation of the Grignard Reagent: In a flame-dried, three-necked flask equipped with a reflux condenser, a dropping funnel, and a mechanical stirrer, place magnesium turnings. Add a small crystal of iodine and a minimal amount of anhydrous THF.
- Initiate the reaction by adding a small amount of a solution of vinyl bromide in anhydrous THF. The disappearance of the iodine color and the gentle refluxing of the solvent indicate the start of the Grignard reaction.
- Slowly add the remaining vinyl bromide solution to maintain a steady reflux. After the addition is complete, continue to stir the mixture at room temperature for an additional 1-2 hours to ensure complete formation of vinylmagnesium bromide.

- Reaction with Trichloromethoxysilane: Cool the Grignard reagent solution in an ice bath. Slowly add a solution of trichloromethoxysilane in anhydrous diethyl ether via the dropping funnel with vigorous stirring.
- After the addition is complete, allow the reaction mixture to warm to room temperature and then reflux for 2-3 hours.
- Work-up: Cool the reaction mixture and slowly pour it into a stirred solution of saturated ammonium chloride to quench any unreacted Grignard reagent and precipitate the magnesium salts.
- Separate the organic layer and extract the aqueous layer with diethyl ether. Combine the organic extracts, dry over anhydrous sodium sulfate, and filter.
- Purification: Remove the solvent by rotary evaporation. The crude product can then be purified by fractional distillation under reduced pressure to yield pure **trivinylmethoxysilane**.

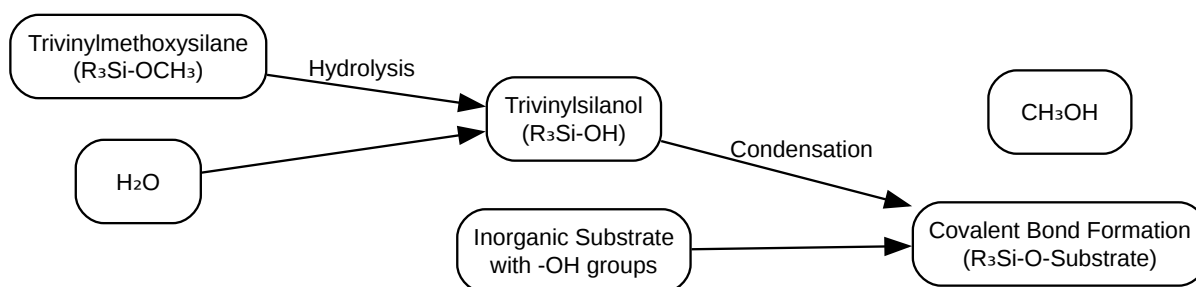
Reactivity and Mechanisms

The utility of **trivinylmethoxysilane** as a coupling and crosslinking agent stems from the distinct reactivity of its vinyl and methoxy groups.

Hydrolysis and Condensation of the Methoxy Group

The methoxy group is susceptible to hydrolysis in the presence of water, leading to the formation of a silanol group (-Si-OH) and methanol. This reaction is a critical first step in the adhesion to inorganic substrates. The resulting silanol groups are highly reactive and can condense with other silanol groups (either from other **trivinylmethoxysilane** molecules or from the surface of an inorganic material) to form stable siloxane bridges (Si-O-Si). This condensation process is responsible for the formation of a durable interface between the organic polymer and the inorganic filler or substrate.

Diagram: Hydrolysis and Condensation of **Trivinylmethoxysilane**



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Simplified reaction pathway for the hydrolysis and condensation of **trivinylmethoxysilane** on an inorganic substrate.

Radical-Initiated Grafting of Vinyl Groups

The three vinyl groups of **trivinylmethoxysilane** are readily susceptible to free-radical polymerization. In the presence of a radical initiator, such as a peroxide, the vinyl groups can be grafted onto the backbone of a polymer, such as polyethylene. This process introduces pendant silane functionalities along the polymer chain. These grafted silane groups can then undergo hydrolysis and condensation, leading to crosslinking between polymer chains and creating a robust, three-dimensional network. This crosslinking significantly improves the mechanical strength, thermal stability, and solvent resistance of the polymer.

Applications in Materials Science

The dual reactivity of **trivinylmethoxysilane** makes it a highly effective adhesion promoter and crosslinking agent in a variety of composite materials.

Adhesion Promoter in Polymer Composites

Trivinylmethoxysilane is widely used to improve the adhesion between organic polymers and inorganic fillers or reinforcements, such as glass fibers, silica, and metal oxides. By forming covalent bonds with both the polymer matrix and the inorganic surface, it creates a strong and durable interface, leading to improved stress transfer and overall composite performance. For instance, in polyethylene composites, the addition of silane coupling agents has been shown to significantly enhance adhesion strength.^{[1][2]}

Crosslinking of Polyethylene

The grafting of **trivinylmethoxysilane** onto polyethylene followed by moisture-induced crosslinking is a common industrial process for producing crosslinked polyethylene (XLPE). This material exhibits superior mechanical properties, including increased tensile strength and improved resistance to creep and environmental stress cracking, making it suitable for applications such as wire and cable insulation, pipes for hot and cold water, and in the automotive industry. Studies on vinyltrimethoxysilane-crosslinked high-molecular-weight polyethylene have demonstrated improvements in wear resistance.[3][4]

Spectroscopic Characterization

The structure and purity of **trivinylmethoxysilane** can be confirmed using various spectroscopic techniques, including Nuclear Magnetic Resonance (NMR) and Fourier-Transform Infrared (FTIR) spectroscopy. While specific high-resolution spectra for **trivinylmethoxysilane** are not readily available in public databases, data from closely related vinylsilanes can provide valuable reference points for spectral interpretation.

¹H and ¹³C NMR Spectroscopy

In the ¹H NMR spectrum, the vinyl protons are expected to appear in the region of 5.5-6.5 ppm, exhibiting complex splitting patterns due to geminal and vicinal couplings. The methoxy protons will give a sharp singlet around 3.5 ppm. In the ¹³C NMR spectrum, the vinyl carbons will resonate in the olefinic region (typically 120-140 ppm), while the methoxy carbon will appear around 50 ppm. Spectral databases for organosilicon compounds can aid in the precise assignment of these peaks.[5][6]

FTIR Spectroscopy

The FTIR spectrum of **trivinylmethoxysilane** will show characteristic absorption bands corresponding to its functional groups. Key expected peaks include:

- C=C stretching (vinyl): ~1600 cm⁻¹
- =C-H stretching (vinyl): ~3050-3100 cm⁻¹
- Si-O-C stretching: A strong band around 1080-1100 cm⁻¹

- C-H stretching (methoxy): $\sim 2840\text{-}2960\text{ cm}^{-1}$
- Si-C stretching: $\sim 700\text{-}800\text{ cm}^{-1}$

Databases of FTIR spectra for organosilicon compounds are valuable resources for detailed spectral analysis.^{[7][8][9][10]}

Safety and Handling

Trivinylmethoxysilane is a flammable liquid and should be handled with appropriate safety precautions in a well-ventilated area. It is sensitive to moisture and should be stored in a tightly sealed container under an inert atmosphere. Personal protective equipment, including safety goggles, gloves, and a lab coat, should be worn when handling this chemical.

Conclusion

Trivinylmethoxysilane is a key organofunctional silane that plays a critical role in the development of advanced materials. Its unique molecular structure, featuring both hydrolyzable methoxy and polymerizable vinyl groups, enables it to effectively couple organic polymers to inorganic substrates and to create robust crosslinked polymer networks. This in-depth technical guide has provided a comprehensive overview of its chemical properties, synthesis, reactivity, and major applications, offering valuable insights for researchers and professionals in the fields of materials science and chemical engineering. Further research into the precise structure-property relationships and the optimization of its use in various composite systems will continue to expand its utility in creating innovative and high-performance materials.

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